

# In-Depth Technical Guide to the Health and Safety of Indium Carbonate

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## Compound of Interest

Compound Name: Indium carbonate

Cat. No.: B3054444

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## Executive Summary

This technical guide provides a comprehensive overview of the available health and safety information for **indium carbonate**. It is intended for researchers, scientists, and drug development professionals who may handle this compound. It is critical to note that a specific Safety Data Sheet (SDS) for **indium carbonate** ( $\text{In}_2(\text{CO}_3)_3$ ) is not readily available in the public domain. Consequently, this guide synthesizes data from various sources on indium and its compounds to provide the most accurate safety recommendations possible. The toxicological information presented is largely based on studies of other indium compounds, such as indium tin oxide (ITO), and may not be fully representative of **indium carbonate**. Therefore, a cautious and conservative approach to handling this chemical is strongly advised. All quantitative data has been summarized in tables for clarity, and a general experimental protocol for assessing acute oral toxicity is provided. Additionally, a workflow for the safe handling of chemical powders is visualized to guide laboratory practices.

## Physical and Chemical Properties

**Indium carbonate** is a water-insoluble indium source that can be converted to other indium compounds.<sup>[1]</sup> The following table summarizes its key physical and chemical properties based on available data.

Property	Value	Source
Molecular Formula	C <sub>3</sub> In <sub>2</sub> O <sub>9</sub>	[2]
Molecular Weight	409.66 g/mol	[2]
Appearance	Solid (presumed)	N/A
Solubility	Insoluble in water	[1]
Decomposition	Decomposes upon heating to form indium oxide and carbon dioxide. A significant mass loss is observed in the temperature range of 200°C to 300°C.[3]	N/A

## Toxicological Information

Specific toxicological data for **indium carbonate** is not available. The information below is based on studies of indium and its other compounds. All indium compounds should be regarded as potentially highly toxic.

### General Toxicity of Indium Compounds:

- Exposure to indium compounds may cause damage to the heart, kidneys, and liver.[4]
- Some indium compounds have been shown to be teratogenic in animal studies, meaning they can cause developmental malformations.[4]
- Chronic exposure to indium compounds can lead to lung damage, including fibrosis (scarring of lung tissue), pulmonary alveolar proteinosis, and emphysema.[4]

### Acute Toxicity:

- While no specific data exists for **indium carbonate**, a general methodology for assessing acute oral toxicity is the OECD Test Guideline 420. This method is designed to estimate the LD50 value of a substance with the use of fewer animals.[5][6][7][8][9]

### Carcinogenicity:

- There is no specific carcinogenicity data for **indium carbonate**. However, it is important to note that the International Agency for Research on Cancer (IARC) has classified Indium Phosphide (InP) as "probably carcinogenic to humans" (Group 2A) and Indium Tin Oxide (ITO) as "possibly carcinogenic to humans" (Group 2B) based on animal studies.[\[4\]](#)

## Occupational Exposure Limits

There are no specific occupational exposure limits for **indium carbonate**. However, limits have been established for indium and its compounds. These should be strictly adhered to when handling **indium carbonate**.

Organization	Exposure Limit (as In)	Notes
NIOSH (REL)	TWA 0.1 mg/m <sup>3</sup>	Recommended Exposure Limit for indium and its compounds. <a href="#">[10]</a> <a href="#">[11]</a>
ACGIH (TLV)	TWA 0.1 mg/m <sup>3</sup>	Threshold Limit Value for indium and its compounds. <a href="#">[10]</a> <a href="#">[12]</a>
OSHA (PEL)	0.1 mg/m <sup>3</sup>	Permissible Exposure Limit for indium and its compounds. <a href="#">[13]</a> <a href="#">[14]</a>
Japan Society for Occupational Health	3 µg/L of indium in serum	Biological exposure limit. <a href="#">[10]</a> <a href="#">[15]</a>

TWA = Time-Weighted Average

## Experimental Protocols

As no specific toxicological studies for **indium carbonate** were found, a general protocol for an acute oral toxicity study based on OECD Test Guideline 420 is provided below for informational purposes.

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

Objective: To determine the acute oral toxicity of a substance by identifying the dose level that causes signs of toxicity without mortality.[5][6][7][8][9]

Principle: A stepwise procedure is used where groups of animals (typically female rats) are dosed at one of a series of fixed dose levels (5, 50, 300, 2000, or 5000 mg/kg).[5][6][7][8][9]

The initial dose is selected based on a preliminary "sighting study".[5][9]

Methodology:

- Sighting Study: A single animal is dosed at a starting dose level (e.g., 300 mg/kg).[9] Based on the outcome (survival or death), the next animal is dosed at a higher or lower fixed dose level. This continues until the dose that produces evident toxicity but no mortality is identified.[9]
- Main Study: Once the appropriate starting dose is determined, a group of five animals is dosed at that level.[9]
- Dosing: The test substance is administered orally via gavage in a single dose.[6]
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.[8] Observations are made frequently on the day of dosing and at least daily thereafter.[8] Body weight is recorded weekly.[6]
- Endpoint: The study is complete when the dose causing evident toxicity or no more than one death is identified, or when no effects are seen at the highest dose level.[9]

## Safe Handling and Emergency Procedures

Given the lack of specific data for **indium carbonate**, a conservative approach to handling is essential. The following procedures are based on general best practices for handling potentially hazardous chemical powders in a laboratory setting.[16][17][18][19][20]

Engineering Controls:

- Work with **indium carbonate** in a well-ventilated area, preferably within a certified chemical fume hood or a powder containment hood.[12]
- Use enclosed balances for weighing to minimize dust dispersion.[17]

#### Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[\[19\]](#)[\[21\]](#)
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile). Inspect gloves for any defects before use.[\[19\]](#)
- Body Protection: A lab coat or chemical-resistant apron should be worn.[\[19\]](#)
- Respiratory Protection: If there is a risk of inhaling dust, a NIOSH-approved respirator appropriate for the exposure level should be used.[\[12\]](#)[\[21\]](#)

#### Handling and Storage:

- Avoid creating dust.
- Keep containers tightly closed when not in use.[\[20\]](#)[\[22\]](#)
- Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[20\]](#)[\[22\]](#)
- Label all containers clearly.[\[19\]](#)

#### First Aid Measures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[11\]](#)[\[22\]](#)[\[23\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[11\]](#)[\[21\]](#)[\[23\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[11\]](#)[\[21\]](#)[\[23\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[11\]](#)[\[21\]](#)[\[23\]](#)

#### Spill and Disposal:

- In case of a spill, evacuate the area.[12]
- Wear appropriate PPE and use a HEPA-filtered vacuum or wet methods for cleanup to avoid generating dust.[12]
- Collect the spilled material in a sealed container for proper disposal.[12]
- Dispose of **indium carbonate** waste as hazardous waste in accordance with local, state, and federal regulations.[23]

## Visualizations

### Logical Workflow for Safe Handling of Chemical Powders

Caption: General workflow for safely handling chemical powders in a laboratory setting.

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Users should always consult with their institution's Environmental Health and Safety (EHS) department for specific guidance on handling any chemical. The absence of comprehensive data for **indium carbonate** necessitates a high degree of caution.

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